

Sandalore vs. Natural Sandalwood Oil: A Scientific Comparison

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed, data-driven comparison of **Sandalore**, a synthetic aroma chemical, and natural sandalwood oil, an essential oil derived primarily from the Santalum album tree. This document focuses on their chemical properties, olfactory profiles, and distinct biological activities, particularly in the context of dermatological and therapeutic applications.

Chemical and Physical Properties

Sandalore is a specific chemical compound, whereas natural sandalwood oil is a complex mixture of over 100 constituents. The primary active components of East Indian sandalwood oil responsible for its characteristic aroma and many of its biological effects are the sesquiterpene alcohols, α -santalol and β -santalol.



Property	Sandalore	Natural Sandalwood Oil (Santalum album)
Chemical Name	3-Methyl-5-(2,2,3- trimethylcyclopent-3-en-1- yl)pentan-2-ol[1][2]	Not applicable (complex mixture)
INCI Name	PENTAMETHYLCYCLOPENT- 3-ENE-BUTANOL[3]	Santalum Album Oil
CAS Number	65113-99-7[1][4]	8006-87-9
Molecular Formula	C14H26O[1][2]	Not applicable
Molar Mass	210.36 g/mol [1][2]	Not applicable
Key Active Components	3-Methyl-5-(2,2,3- trimethylcyclopent-3-en-1- yl)pentan-2-ol	(Z)-α-santalol (~41-55%), (Z)- β-santalol (~16-24%)[5][6]
Other Major Components	Not applicable (synthetic compound)	α-bergamotol, epi-β-santalol, α-santalene, β-santalene[7][8]
Appearance	Colorless to pale yellow, viscous liquid[3]	Pale yellow to brownish viscous liquid
Solubility	Soluble in ethanol and other organic solvents[3]	Soluble in ethanol and fixed oils

Olfactory Profile

While both substances are characterized by a "sandalwood" scent, their profiles differ in complexity and character. **Sandalore** provides a powerful, warm, and sweet sandalwood note and is valued for its tenacity and substantivity in fragrances.[9] Natural sandalwood oil offers a more complex, rich, creamy, and milky-woody aroma, which is difficult to replicate with a single synthetic molecule.[10] Due to this complexity, perfumers often blend **Sandalore** with other synthetics like Ebanol® and Javanol® to create a more authentic sandalwood accord.[3][11]



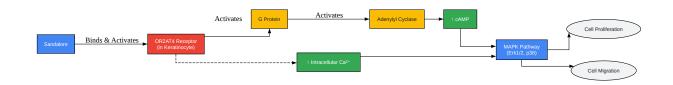
Biological Activity and Mechanism of Action: A Tale of Two Pathways

The most significant divergence between **Sandalore** and natural sandalwood oil lies in their interaction with cellular receptors in the skin.

Sandalore: Agonist of Olfactory Receptor OR2AT4

Recent research has revealed that human skin keratinocytes express olfactory receptors, which, when activated, can initiate physiological processes. **Sandalore** is a specific agonist for the olfactory receptor OR2AT4.[4] Natural sandalwood oil and its primary components, α - and β -santalol, do not activate this receptor.[4]

Activation of OR2AT4 by **Sandalore** initiates a signaling cascade that promotes skin cell proliferation and migration, processes crucial for wound healing.[4] This discovery has positioned **Sandalore** as a molecule of interest for dermatological applications aimed at skin repair and regeneration.



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Sandalore's signaling pathway via the OR2AT4 receptor in keratinocytes.

Natural Sandalwood Oil: Multifunctional Biological Activity

Natural sandalwood oil does not activate OR2AT4 but exhibits a range of other scientifically validated biological properties, largely attributed to its high santalol content.



- Antioxidant Activity: Studies have shown that Indian sandalwood oil is a more potent antioxidant than α-tocopherol (Vitamin E), reducing reactive oxygen species (ROS) by 30-40% more than Vitamin E under similar conditions.[12][13] It can reduce ROS production in skin cells exposed to blue light by up to 76% and decreases the levels of collagen-digesting enzymes (MMP-1) after exposure to pollutants.[12][14]
- Antimicrobial Activity: Sandalwood oil has demonstrated efficacy against various Grampositive and Gram-negative bacteria, including Staphylococcus aureus and Escherichia coli,
 as well as the yeast Candida albicans.[15][16][17][18] This activity is significantly influenced
 by the concentration of santalols.[15][17]
- Anti-inflammatory and Chemopreventive Effects: The oil and its components have been reported to have anti-inflammatory properties and chemopreventive effects on skin cancer.[6]
- Cytotoxicity: Sandalwood oil has shown selective cytotoxicity towards breast cancer cells (MCF-7) while being significantly less toxic to non-tumorigenic breast cells (MCF-10A), suggesting potential for targeted therapies.[19][20][21]

Comparative Biological Data Summary

Biological Activity	Sandalore	Natural Sandalwood Oil (S. album)
OR2AT4 Receptor Agonism	Yes (promotes keratinocyte proliferation and migration)[4]	No[4]
Antioxidant Capacity	Data not available	High (more potent than Vitamin E)[12][13][14]
Antimicrobial Spectrum	Data not available	Broad (Gram-positive, Gram-negative, yeast)[15][17][18]
Anti-inflammatory	Data not available	Yes[6]
Cytotoxicity	Data not available	Selective (toxic to cancer cells, less so to healthy cells)[19][20]

Experimental Protocols



The data presented in this guide are derived from established scientific methodologies. Below are outlines of key experimental protocols used to assess the properties of these substances.

Gas Chromatography-Mass Spectrometry (GC-MS) for Chemical Profiling

This technique is used to separate and identify the individual chemical components of a volatile sample like essential oil.



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- To cite this document: BenchChem. [Sandalore vs. Natural Sandalwood Oil: A Scientific Comparison]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206725#sandalore-versus-natural-sandalwood-oil-a-comparative-study]

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